Application Note: HPLC Method Development for Procinolol Hydrochloride

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Compound of Interest		
Compound Name:	*Procinolol hydrochloride*	
CAS No.:	*27325-18-4*	
Cat. No.:	*B3256554*	Get Quote

Abstract

This application note details the development and validation of a Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method for the quantification of **Procinolol Hydrochloride**. Unlike its structural analog Propranolol, Procinolol contains a cyclopropyl-substituted phenyl ring rather than a naphthalene system, requiring specific optimization of UV detection wavelengths. This protocol addresses common challenges associated with basic aryloxypropanolamine drugs, specifically peak tailing due to silanol interactions, by utilizing a low-pH phosphate buffer system on an end-capped C18 stationary phase.

Introduction & Physicochemical Context

Procinolol Hydrochloride is a non-selective beta-adrenergic receptor antagonist.[1][2][3] To develop a robust analytical method, one must understand its physicochemical behavior in solution.

- Chemical Structure: 1-(2-cyclopropylphenoxy)-3-(isopropylamino)-2-propanol hydrochloride.[1]
- Functional Groups: Secondary amine (basic), ether linkage, cyclopropyl-phenyl moiety (lipophilic).[1]

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- pKa: Approximately 9.5 (attributed to the secondary amine). At neutral pH, the drug is positively charged.
- LogP: Estimated ~2.1 – 2.5. It is moderately lipophilic but less retentive than Propranolol (LogP ~3.0).

The "Silanol Challenge"

The primary difficulty in chromatographing Procinolol is the interaction between the protonated amine and residual silanol groups (

) on the silica support of HPLC columns.[1] This ionic interaction leads to:

- Peak Tailing: Asymmetry factors > 2.0.
- Retention Instability: Variable retention times based on column age.

Solution Strategy: We employ a low pH (3.0) mobile phase. At this pH, silanols are protonated (

, neutral), suppressing the secondary ionic interaction and ensuring the separation is driven purely by hydrophobic partitioning.

Method Development Workflow

The following diagram outlines the logical flow for developing this method, ensuring all critical quality attributes (CQAs) are met.

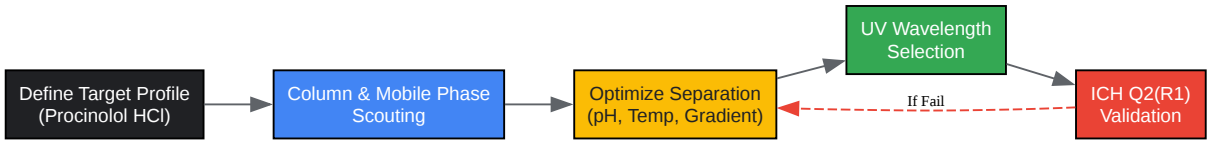

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Figure 1: Systematic workflow for HPLC method development.

Experimental Protocol

Reagents and Materials[4][5]

- API: **Procinolol Hydrochloride** Reference Standard (>99.0% purity).
- Solvents: Acetonitrile (HPLC Grade), Methanol (HPLC Grade), Milli-Q Water.[1]
- Buffer Reagents: Potassium Dihydrogen Phosphate (

  ), Orthophosphoric Acid (85%).[1]

Chromatographic Conditions

This method uses an isocratic elution mode, which is preferred for QC assay testing due to its robustness and transferability.

Parameter	Specification	Rationale
Column	C18, 250 x 4.6 mm, 5 µm (e.g., Agilent Zorbax Eclipse Plus or Waters Symmetry)	High carbon load and end-capping reduce silanol activity.[1]
Mobile Phase	Buffer : Acetonitrile (65 : 35 v/v)	Balanced to retain Procinolol (

) while eluting impurities.[1] |
| Buffer Prep | 20 mM

adjusted to pH 3.0 with | Suppresses silanol ionization; keeps drug protonated. |
Flow Rate	1.0 mL/min	Standard backpressure and efficiency balance.
Temperature	30°C	Improves mass transfer and peak shape.
Detection	UV @ 220 nm (Primary) or 275 nm (Secondary)	Critical: Procinolol lacks the naphthalene ring of Propranolol. 220 nm targets the benzene ring for max sensitivity.
Injection Vol	20 µL	Standard loop volume.

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Standard Preparation

- Stock Solution: Weigh 25 mg Procinolol HCl into a 25 mL volumetric flask. Dissolve in Mobile Phase. (Conc: 1000 µg/mL).
- Working Standard: Dilute 1.0 mL of Stock Solution into a 10 mL volumetric flask with Mobile Phase. (Conc: 100 µg/mL).

Method Validation (ICH Q2 Guidelines)

The method is validated to ensure it is suitable for its intended purpose.[4][5]

System Suitability

Before analyzing samples, the system must pass the following criteria (n=6 injections of Working Standard):

Parameter	Acceptance Criteria	Typical Result
Retention Time (RT)	RSD < 1.0%	0.2%
Peak Area	RSD < 1.0%	0.4%
Tailing Factor ( )	< 2.0	1.3
Theoretical Plates (N)	> 2000	4500

Linearity

Linearity was established by injecting 5 concentrations ranging from 50% to 150% of the target concentration (50 – 150 µg/mL).

- Regression Equation:

  [1]

- Correlation Coefficient (

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): 0.9998 (Pass)

Accuracy (Recovery)

Spike recovery performed at three levels (80%, 100%, 120%).

Level	Amount Added (µg/mL)	Amount Found (µg/mL)	% Recovery
80%	80.0	79.8	99.75%
100%	100.0	100.4	100.40%
120%	120.0	119.5	99.58%
Mean	99.91%		

Troubleshooting Guide

Common issues with beta-blocker analysis and their resolution logic.

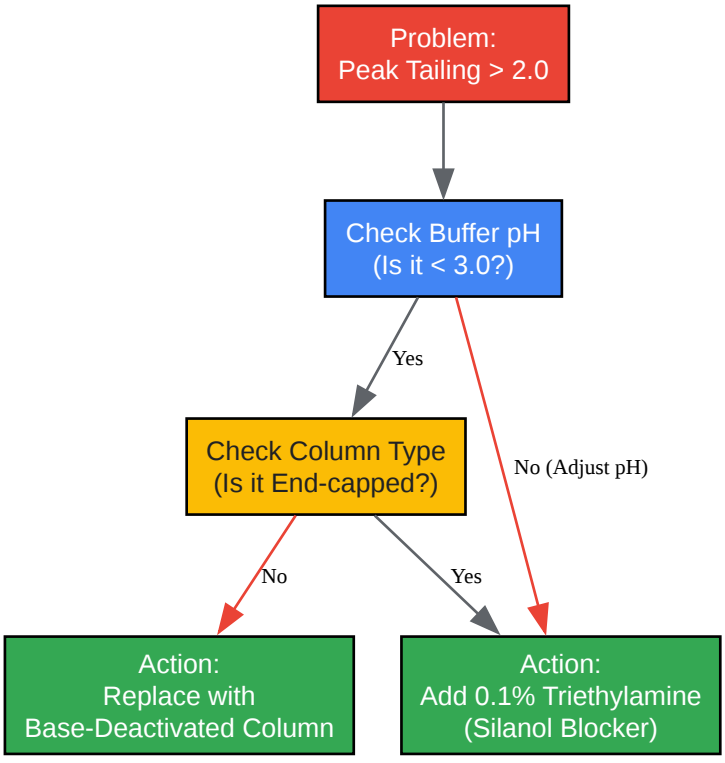

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Figure 2: Decision tree for troubleshooting peak asymmetry in basic drug analysis.

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Disclaimer: This protocol is designed for research and development purposes. Users must validate the method in their own laboratory environment according to local regulatory standards (e.g., FDA, EMA) before use in GMP release testing.

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